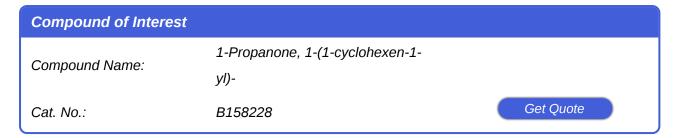


1-Propanone, 1-(1-cyclohexen-1-yl)- molecular weight and formula

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An In-depth Technical Guide on 1-Propanone, 1-(1-cyclohexen-1-yl)-

This technical guide provides a detailed overview of the chemical and physical properties of **1-Propanone**, **1-(1-cyclohexen-1-yl)-**, a compound of interest to researchers, scientists, and professionals in drug development. This document summarizes key quantitative data and illustrates the foundational relationships of its chemical identity.

Chemical Identity and Properties

1-Propanone, 1-(1-cyclohexen-1-yl)-, also known as 1-(cyclohex-1-en-1-yl)propan-1-one, is a chemical compound with the CAS Registry Number 1655-03-4.[1][2] It is recognized for its specific molecular structure, which consists of a propanone group attached to a cyclohexene ring.

Quantitative Data Summary

The fundamental properties of **1-Propanone**, **1-(1-cyclohexen-1-yl)-** are summarized in the table below. This data is essential for experimental design, chemical synthesis, and computational modeling.



Property	Value	Source
Molecular Formula	C9H14O	PubChem[3], NIST[1], ChemNet[2]
Molecular Weight	138.21 g/mol	PubChem[3], ChemicalBook[4]
Alternate Molecular Weight	138.2069 g/mol	NIST WebBook[1]
IUPAC Name	1-(cyclohexen-1-yl)propan-1- one	PubChem[3]
CAS Registry Number	1655-03-4	NIST WebBook[1], ChemNet[2]

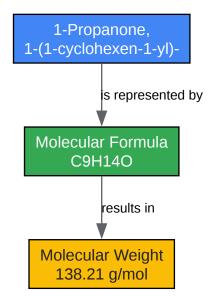
Experimental Protocols

Detailed experimental protocols for the determination of the physical and chemical properties listed above are not provided in the cited reference materials. These values are typically determined through standard analytical techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy, with methodologies conforming to established laboratory standards.

Structural and Molecular Relationship

The relationship between the common name of the compound, its molecular formula, and its molecular weight is a fundamental concept in chemistry. The molecular formula is derived from the count of each type of atom in the molecule's structure, and the molecular weight is calculated from the sum of the atomic weights of these atoms.





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Caption: Logical flow from compound name to molecular formula and weight.

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